

Proper Disposal of 3FAx-Neu5Ac: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3FAx-Neu5Ac

Cat. No.: B15137527

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For immediate reference, treat **3FAx-Neu5Ac** as a water-hazardous chemical and dispose of it through a certified chemical waste management service. Do not discharge into drains or the environment.

Researchers and laboratory personnel handling **3FAx-Neu5Ac**, a cell-permeable sialic acid analog and sialyltransferase inhibitor, must adhere to proper disposal procedures to ensure safety and environmental protection. While a comprehensive Safety Data Sheet (SDS) with specific disposal instructions is not readily available from manufacturer documentation, existing data on its chemical properties and safety classifications provide the basis for a recommended disposal protocol.

Summary of Chemical and Safety Data

The following table summarizes the key chemical and safety information for **3FAx-Neu5Ac**, also known by synonyms such as P-**3FAX-Neu5Ac** and 3Fax-Peracetyl Neu5Ac.

Property	Value	Source
Molecular Formula	C22H30FNO14	[1]
Molecular Weight	551.47 g/mol	[1]
Appearance	White solid	[2]
Solubility	Soluble in DMSO (up to 100 mM) and ethanol (up to 50 mM)	[1]
Storage Temperature	-20°C to -70°C	[1][2]
Storage Class	11 - Combustible Solids	
Water Hazard Class	WGK 2: Hazardous to water	

Step-by-Step Disposal Procedure

Given its classification as a combustible solid and hazardous to water, the following step-by-step procedure is recommended for the proper disposal of **3FAx-Neu5Ac**:

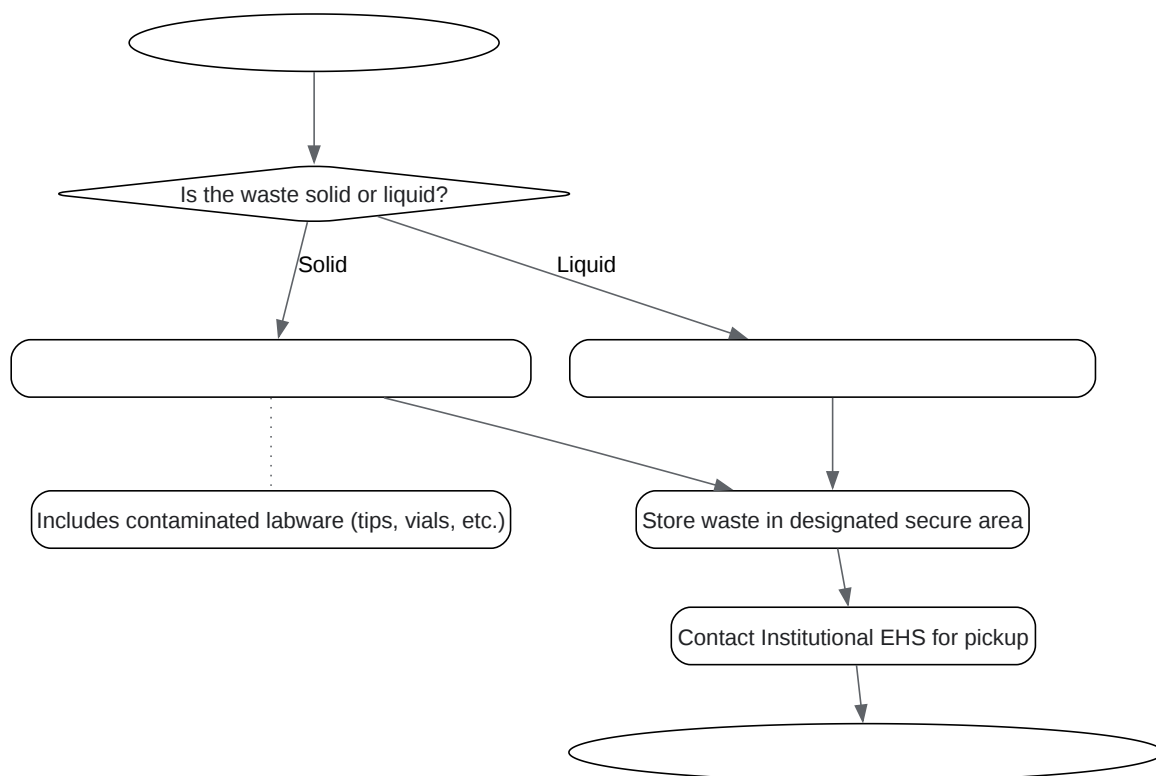
- Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Waste Identification and Segregation:
 - Solid Waste: Unused or expired **3FAx-Neu5Ac** solid should be collected in a clearly labeled, sealed container designated for chemical waste.
 - Liquid Waste: Solutions of **3FAx-Neu5Ac** (e.g., dissolved in DMSO or ethanol) should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with other incompatible waste streams.
 - Contaminated Materials: Any materials that have come into contact with **3FAx-Neu5Ac**, such as pipette tips, vials, and gloves, should be considered contaminated and disposed of as solid chemical waste.

- **Waste Labeling:** All waste containers must be clearly labeled with the full chemical name ("**3FAx-Neu5Ac**" or "3Fax-Peracetyl Neu5Ac") and any known hazard information (e.g., "Combustible Solid," "Water Hazardous").
- **Storage of Waste:** Store the sealed waste containers in a designated, secure area for chemical waste, away from sources of ignition and incompatible materials, pending collection.
- **Consult with EHS:** Contact your institution's Environmental Health and Safety (EHS) department or equivalent authority to inform them of the waste and to schedule a pickup. They will provide guidance on specific institutional protocols.
- **Professional Disposal:** The disposal of **3FAx-Neu5Ac** must be handled by a licensed and certified chemical waste disposal company. Your institution's EHS department will typically manage this process.

Important Note: Under no circumstances should **3FAx-Neu5Ac** or its solutions be disposed of down the drain or in regular trash. Its "WGK 2" classification indicates that it is hazardous to aquatic life.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3FAx-Neu5Ac**.



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Figure 1. Disposal workflow for **3FAx-Neu5Ac**.

By adhering to these procedures, researchers can ensure the safe and environmentally responsible disposal of **3FAx-Neu5Ac**, aligning with best practices for laboratory safety and

chemical handling.

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References

- 1. 3Fax-Peracetyl Neu5Ac ≥98% (NMR), solid, sialytransferase inhibitor, Calbiochem[®] | Sigma-Aldrich [sigmaaldrich.com]
- 2. 3Fax-Peracetyl Neu5Ac ≥98% (NMR), solid, sialytransferase inhibitor, Calbiochem[®] | Sigma-Aldrich [sigmaaldrich.com]
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